

# AEG-41174 clinical outcomes versus standard care

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**Compound Focus:** AEG-41174

Cat. No.: S547868

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## AEG-41174 Drug Profile

The table below summarizes the available information on **AEG-41174**'s mechanism and status [1] [2]:

Attribute	Description
<b>Mechanism of Action</b>	Non-adenosine triphosphate (ATP) competitive small-molecule tyrosine kinase inhibitor [1].
<b>Primary Targets</b>	Janus kinase 2 (JAK2) and Bcr-Abl kinases [1].
<b>Indication (in trials)</b>	Hematological malignancies (blood cancers) [1].
<b>Notable Feature</b>	Its non-ATP competitive mechanism may help overcome resistance to older ATP-competitive inhibitors [1].
<b>Reported Status</b>	Phase 1 clinical trial (as of a 2019 report) [2].

A direct comparison with "standard care" is not possible because Phase 1 trials are primarily designed to assess safety, dosing, and preliminary signs of efficacy in a small group of participants, rather than to prove superiority or inferiority to existing treatments.

## Proposed Mechanism of Action

**AEG-41174** is designed to inhibit specific kinases that are crucial for the survival and proliferation of cancer cells [1]. The following diagram illustrates its distinct mechanism compared to standard inhibitors.

This unique mode of action allows **AEG-41174** to bind to a different part of the kinase enzyme than the natural ATP molecule, which is the target for standard inhibitors. This is a key differentiator that could potentially make it effective against cancers that have developed resistance to conventional therapies [1].

## Inferred Preclinical Research Context

While specific experimental protocols for **AEG-41174** are not detailed in the search results, the following table outlines standard methodologies used in early-stage drug development to profile a compound like this.

Research Area	Common In Vitro & In Vivo Models	Typical Readouts & Measurements
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| **Target Engagement & Specificity** | - Kinase activity assays

- Cell-free biochemical assays
- Protein-binding assays | - IC50 (half-maximal inhibitory concentration)
- Inhibition of target phosphorylation
- Selectivity profiling across kinase panels | | **Cellular Efficacy** | - Human cancer cell lines (e.g., leukemia, solid tumors)
- Primary patient-derived cells | - Cell proliferation assays (e.g., MTT, CellTiter-Glo)
- Apoptosis assays (e.g., caspase activation, Annexin V)
- Cell cycle analysis | | **Mechanistic Studies** | - Western blotting
- Immunoprecipitation
- Gene expression analysis | - Reduction in levels of target proteins (e.g., IAPs)
- Changes in downstream signaling pathways (e.g., JAK-STAT)
- Modulation of apoptotic markers |

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## References

1. Buy AEG - 41174 | >98% [smolecule.com]

2. Human Genome Sciences and Aegera Therapeutics... | Fierce Biotech [fiercebiotech.com]

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